

# chemical and physical characteristics of Np-237 metal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Neptunium-237*

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An In-depth Technical Guide to the Chemical and Physical Characteristics of **Neptunium-237** Metal

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **Neptunium-237** (Np-237) metal. It is intended for researchers, scientists, and professionals in drug development who may work with or have an interest in the characteristics of this actinide element. The information is presented with a focus on quantitative data, experimental methodologies, and logical relationships between its properties.

## Physical Characteristics of Neptunium-237

**Neptunium-237** is a hard, silvery, ductile, and radioactive actinide metal.<sup>[1][2][3][4]</sup> In the periodic table, it is positioned to the right of uranium and to the left of plutonium.<sup>[2]</sup> Its physical workability is similar to that of uranium.<sup>[2][4]</sup> A notable characteristic of neptunium is its extensive liquid range, which is among the largest of any element, spanning over 3500 Kelvin between its melting and boiling points.<sup>[1][5]</sup> Pure neptunium metal is paramagnetic.<sup>[3][4]</sup> The  $\alpha$ -neptunium allotrope exhibits semimetallic properties, including strong covalent bonding and high electrical resistivity.<sup>[2]</sup>

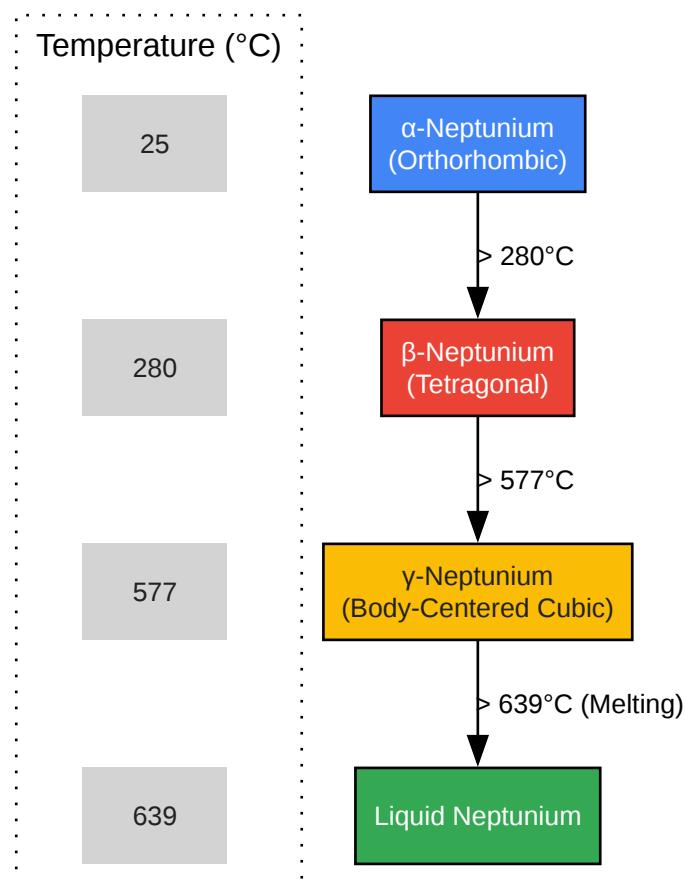
## Allotropic Modifications

Neptunium metal is known to exist in at least three distinct allotropic forms, a common trait among actinide elements.<sup>[1][3][6]</sup> There have been claims of a fourth allotrope, but these have

not been substantiated.[1] The crystal structures of neptunium's allotropes are more akin to those of 3d transition metals than to the lanthanides.[1]

The allotropic transformations of Np-237 metal are temperature-dependent:

- $\alpha$ -Neptunium (alpha phase): This is the stable form at room temperature and possesses an orthorhombic crystal structure.[3][5][6][7] It is described as a highly distorted body-centered cubic structure where each neptunium atom is coordinated to four others.[1]
- $\beta$ -Neptunium (beta phase): This phase emerges at temperatures above 280 °C and has a distorted tetragonal close-packed structure.[1][7][8][9]
- $\gamma$ -Neptunium (gamma phase): Above 577 °C, neptunium transitions to the gamma phase, which has a body-centered cubic structure.[1][7][8][9] This phase becomes less stable with increasing pressure.[1]



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Allotropic transformations of Neptunium metal with increasing temperature.

## Tabulated Physical Properties

The following tables summarize the key quantitative physical properties of Np-237 metal.

Table 1: General and Atomic Properties

Property	Value
Atomic Number	93[1][4][10]
Atomic Weight	237.0482 u[11][12][13]
Electron Configuration	[Rn] 5f <sup>4</sup> 6d <sup>1</sup> 7s <sup>2</sup> [1][3][5][14]
Electronegativity (Pauling)	1.36[3][10]
Appearance	Silvery metallic[1][3][4][6]

Table 2: Thermal and Thermodynamic Properties

Property	Value
Melting Point	639 ± 3 °C (912 ± 3 K)[1][3]
Boiling Point	4174 °C (4447 K) (extrapolated)[1][3]
Heat of Fusion	10 kJ/mol[11]
Heat of Vaporization	335 kJ/mol[11]
Thermal Conductivity	6 W/(m·K)[11]

Table 3: Crystal Structure and Density of Allotropes

Allotrope	Crystal Structure	Temperature Range	Density (g/cm <sup>3</sup> )
α-Np	Orthorhombic[3][5][6] [7]	Room Temperature	20.476[1]
β-Np	Tetragonal[3][5][7][8] [9]	> 280 °C	19.36 (at 313 °C)[5][8] [9]
γ-Np	Body-Centered Cubic[1][3][7][8][9]	> 577 °C	18.0 (at 600 °C)[5][8] [9]

Table 4: Electrical and Magnetic Properties

Property	Value
Electrical Resistivity (22 °C)	1.220 $\mu\Omega\cdot m$ [15]
Magnetic Susceptibility (Molar)	$+575 \times 10^{-6} \text{ cm}^3/\text{mol}$ (Paramagnetic)[16]
Bulk Modulus	118 GPa[1]

## Chemical Characteristics of Neptunium-237

Neptunium is a highly reactive metal.[1][6][17] When exposed to air at ambient temperatures, it readily forms a thin oxide layer, a reaction that accelerates with increasing temperature.[1][2][4] The metal is also pyrophoric, meaning it can ignite spontaneously.[1][17][18]

## Oxidation States

A key feature of neptunium's chemistry is its ability to exhibit five different ionic oxidation states, from +3 to +7, which can coexist in solution.[1][7][18][19][20] This is the heaviest actinide known to lose all its valence electrons in a stable compound.[1][4][19] In aqueous solutions, the +5 state is the most stable, whereas the +4 state is generally favored in solid compounds.[1][19] Neptunium ions are susceptible to hydrolysis and the formation of coordination compounds.[1][19]

The various oxidation states of neptunium ions in aqueous solution are distinguished by their characteristic colors:

- $\text{Np}^{3+}$ : Pale purple[6]
- $\text{Np}^{4+}$ : Pale yellow-green[6]
- $\text{NpO}_2^+$  ( $\text{Np}^{5+}$ ): Green-blue[6]
- $\text{NpO}_2^{2+}$  ( $\text{Np}^{6+}$ ): Varies from colorless to pink or yellow-green[6]
- $\text{Np}^{7+}$ : Dark green[6]

## Reactivity and Compounds

Neptunium metal reacts with various substances to form a range of compounds. It forms tri- and tetrahalides such as  $\text{NpF}_3$ ,  $\text{NpF}_4$ ,  $\text{NpCl}_4$ ,  $\text{NpBr}_3$ , and  $\text{NpI}_3$ .<sup>[5]</sup> Neptunium oxides, including  $\text{NpO}_2$  and  $\text{Np}_2\text{O}_5$ , are also well-known.<sup>[5][19]</sup> The volatile hexafluoride,  $\text{NpF}_6$ , is similar to its uranium counterpart.<sup>[5]</sup>

## Experimental Methodologies

The study of Np-237 metal requires specialized facilities and techniques due to its high radioactivity. Experiments are typically conducted in "hot cells" or gloveboxes to ensure radiological safety.<sup>[10][14]</sup>

## Crystal Structure Determination

The crystal structure of Np-237 and its compounds is primarily determined using X-ray Diffraction (XRD).

- Protocol Outline:
  - Sample Preparation: A small, powdered sample of the metal or compound is prepared. To prevent dispersion of the radioactive powder, it can be fixed in an epoxy resin.<sup>[21]</sup>
  - Instrumentation: The analysis is performed using a diffractometer, such as a Bruker D8 Advance, adapted for use within a radioactive glovebox.<sup>[21]</sup> This setup often uses  $\text{Cu K}\alpha$  radiation and may include a monochromator to filter the X-ray beam.<sup>[21]</sup>

- Data Collection: The sample is irradiated with X-rays, and the diffraction pattern is recorded by a detector. For high-resolution studies on very small crystals, synchrotron radiation sources, like the Advanced Light Source (ALS), are employed due to their highly intense and focused X-ray beams.[12]
- Analysis: The resulting diffraction pattern is analyzed to determine the crystal lattice parameters and space group, which define the material's crystal structure.

## Density Measurement

Radiometric methods are a common non-invasive technique for measuring the density of radioactive materials.

- Protocol Outline:
  - Instrumentation: A nuclear densometer is used, which consists of a gamma radiation source (e.g., Cesium-137) in a shielded holder and a detector (e.g., a scintillator tube).[4][7][11][22]
  - Measurement: The source and detector are placed on opposite sides of the material or a container holding it. The source emits a focused beam of gamma rays that pass through the sample.
  - Analysis: The detector measures the intensity of the radiation that penetrates the material. [7] Since gamma rays are attenuated as they pass through matter, the degree of absorption is proportional to the material's density.[4][7] The instrument is calibrated with materials of known density to provide an accurate density reading of the sample.[22]

## Thermal Properties Measurement

Determining thermal properties like melting point requires high-temperature apparatus within a controlled environment.

- Melting Point Determination: This is typically done by heating a small sample in a high-temperature furnace within a glovebox. The melting point is observed directly or by using techniques like differential thermal analysis (DTA) or differential scanning calorimetry (DSC), which detect the thermal signature of the phase transition.

## Mechanical Properties Testing

Mechanical testing of radioactive materials is performed in shielded hot cells using remotely operated equipment.[\[5\]](#)[\[10\]](#)[\[14\]](#)

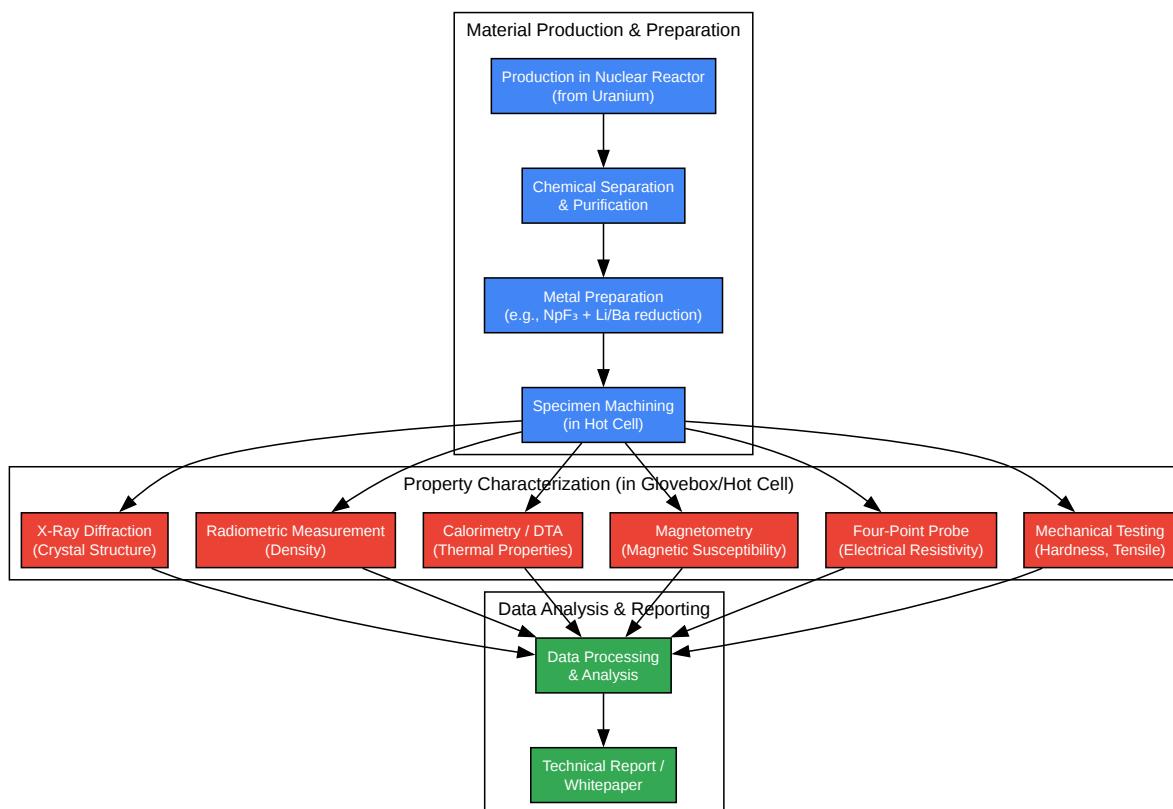
- Protocol Outline:
  - Sample Preparation: Test specimens of specific geometries are machined from the bulk metal, a process that may involve milling or wire electron discharge machining (EDM) to handle the radioactive material safely.[\[5\]](#)
  - Instrumentation: Standard mechanical testing machines (e.g., for tensile, compression, or impact tests) are adapted for remote operation with manipulators.[\[10\]](#) For elevated temperature tests, furnaces are integrated into the test setup.
  - Testing: A range of tests can be performed, including:
    - Tensile Testing: To measure yield strength and ductility.[\[5\]](#)[\[16\]](#)
    - Impact Testing (e.g., Charpy test): To determine toughness.[\[5\]](#)[\[10\]](#)[\[16\]](#)
    - Hardness Testing (e.g., Vickers, Rockwell): To measure resistance to indentation.[\[16\]](#)
  - Data Analysis: The collected data on stress, strain, and fracture behavior are analyzed to characterize the mechanical properties.

## Magnetic Susceptibility Measurement

The magnetic properties of neptunium are investigated using sensitive magnetometers.

- Protocol Outline:
  - Instrumentation: The Faraday method or a vibrating-sample magnetometer (VSM) are commonly used techniques.[\[6\]](#)[\[23\]](#)
  - Measurement: A small sample of the material is placed in a magnetic field. The force exerted on the sample by the field is measured. This force is proportional to the material's magnetic susceptibility.

- Analysis: Measurements are often performed over a range of temperatures (from cryogenic to room temperature and above) to study the magnetic behavior and identify any magnetic ordering transitions.[1]



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- To cite this document: BenchChem. [chemical and physical characteristics of Np-237 metal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088061#chemical-and-physical-characteristics-of-np-237-metal]

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